

# Application Notes and Protocols: JNJ-41443532 in a Thioglycollate-Induced Peritonitis Model

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## Compound of Interest

Compound Name: JNJ-41443532

Cat. No.: B608220

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## Introduction

**JNJ-41443532** is a potent and selective antagonist of the C-C chemokine receptor 2 (CCR2). This receptor and its primary ligand, monocyte chemoattractant protein-1 (MCP-1/CCL2), play a pivotal role in the recruitment of monocytes and macrophages to sites of inflammation. The thioglycollate-induced peritonitis model is a well-established and robust *in vivo* assay for studying acute sterile inflammation, characterized by a significant influx of neutrophils followed by a dominant macrophage infiltration into the peritoneal cavity. This model is therefore highly suitable for evaluating the efficacy of CCR2 antagonists like **JNJ-41443532** in modulating inflammatory cell recruitment.

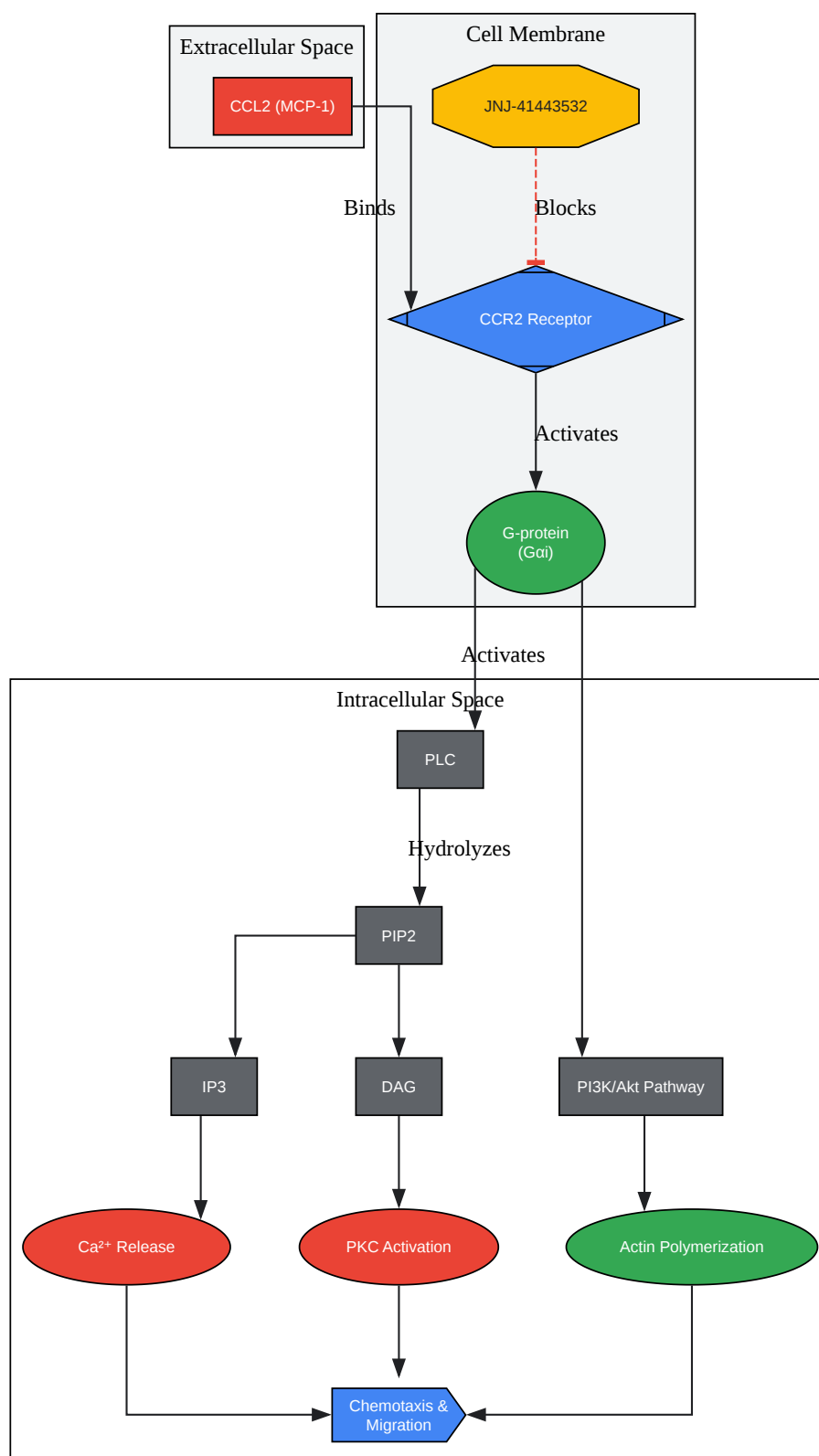
These application notes provide a comprehensive overview of the use of **JNJ-41443532** in the thioglycollate-induced peritonitis model, including detailed experimental protocols, expected outcomes, and the underlying signaling pathways.

## Mechanism of Action of JNJ-41443532 in Peritonitis

In the thioglycollate-induced peritonitis model, the intraperitoneal injection of thioglycollate broth acts as a sterile irritant, triggering the release of a cascade of inflammatory mediators. This includes the upregulation of chemokines such as CCL2. **JNJ-41443532**, as a CCR2 antagonist, works by binding to the CCR2 receptor on the surface of monocytes, thereby preventing the binding of CCL2. This blockade inhibits the downstream signaling events

necessary for monocyte chemotaxis and migration from the bloodstream into the peritoneal cavity. The expected outcome is a significant reduction in the accumulation of macrophages at the site of inflammation.

## **Signaling Pathway of CCR2 in Monocyte Recruitment**



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**Figure 1:** CCR2 signaling pathway in monocyte migration and its inhibition by **JNJ-41443532**.

## Data Presentation

While specific data for **JNJ-41443532**'s effect on differential cell counts and cytokine levels in the thioglycollate-induced peritonitis model is not publicly available, data from a study using a similar selective CCR2 antagonist, INCB3344, provides a representative example of the expected pharmacological effects.

Table 1: Effect of a Representative CCR2 Antagonist (INCB3344) on Peritoneal Cell Infiltration in Thioglycollate-Induced Peritonitis in Mice.

Treatment Group	Dose (mg/kg, BID)	Total Cells (x 10 <sup>6</sup> )	Macrophages (x 10 <sup>6</sup> )	Neutrophils (x 10 <sup>6</sup> )
Vehicle	-	25.5 ± 2.1	18.2 ± 1.5	6.8 ± 0.9
INCB3344	30	19.8 ± 1.8	12.1 ± 1.2	7.1 ± 0.7
INCB3344	60	15.1 ± 1.4	7.9 ± 0.9	6.9 ± 0.8
INCB3344	100	12.3 ± 1.1	5.4 ± 0.6	6.5 ± 0.7

\*Data is representative and based on studies with the selective CCR2 antagonist INCB3344. Values are presented as mean ± SEM. Statistical significance vs. vehicle: \*p<0.05, \*\*p<0.01, \*\*\*p<0.001.

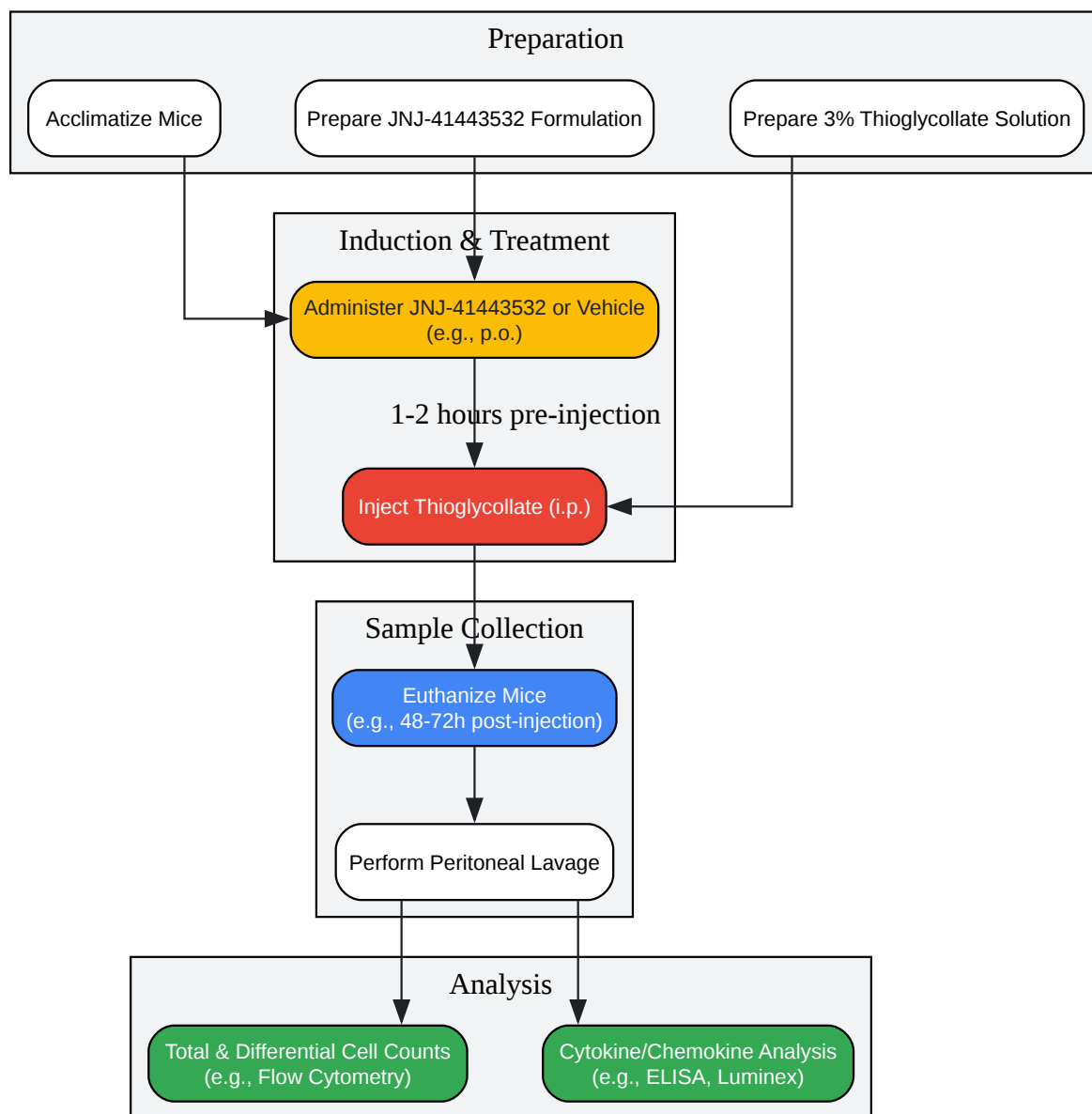
Table 2: Expected Effect of a CCR2 Antagonist on Inflammatory Mediator Levels in Peritoneal Lavage Fluid (48 hours post-thioglycollate).

Inflammatory Mediator	Vehicle Control (pg/mL)	Expected Outcome with JNJ-41443532
MCP-1 (CCL2)	~1500 - 2500	No significant change or slight increase (due to receptor blockade)
TNF-α	~100 - 200	Significant Decrease
IL-6	~500 - 1000	Significant Decrease
IL-1β	~50 - 100	Decrease

Expected outcomes are based on the known mechanism of action of CCR2 antagonists and the role of macrophages as a primary source of these cytokines in this model.

## **Experimental Protocols**

### **Thioglycollate-Induced Peritonitis Experimental Workflow**



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